

Butyl myristate physical properties melting point boiling point

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Compound of Interest

Compound Name: *Butyl Myristate*

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An In-depth Technical Guide to the Physical Properties of **Butyl Myristate**

For professionals in research, science, and drug development, a thorough understanding of the physicochemical properties of excipients like **butyl myristate** is fundamental. **Butyl myristate**, the ester of butyl alcohol and myristic acid, serves various functions in formulations, including as an emollient, solvent, and skin conditioning agent. This technical guide provides a detailed overview of its core physical properties, with a specific focus on its melting and boiling points, and outlines the experimental protocols for their determination.

Core Physical and Chemical Properties

Butyl myristate is chemically identified as butyl tetradecanoate.^{[1][2][3]} It is a colorless liquid under standard conditions.^{[1][4]} Its fundamental identifiers and properties are summarized below.

Property	Value	Source
IUPAC Name	Butyl tetradecanoate	[1] [2]
CAS Number	110-36-1	[2]
Molecular Formula	C18H36O2	[1] [2] [5]
Molecular Weight	284.48 g/mol	[2] [5]
Appearance	Colorless Liquid	[1] [4]
Density	0.86 g/cm ³	[5]
Flash Point	158.33 °C to 166 °C	[2] [4]
Refractive Index	1.4380 to 1.4520	[4] [5]

Melting and Boiling Point Data

The melting and boiling points are critical parameters that influence storage conditions, handling procedures, and formulation processes. **Butyl myristate**'s low melting point means it exists as a liquid at room temperature. It's important to note that the boiling point is often reported at reduced pressure to prevent decomposition at higher temperatures.

Parameter	Temperature Range	Conditions	Source
Melting Point	6-7 °C	-	[2]
6.8 °C	-	[5]	
Boiling Point	195 °C	at 18 mmHg	[2] [5]
332-333 °C	at 760 mmHg	[4]	

Experimental Protocols

The following sections detail the standard laboratory procedures for the determination of the melting and boiling points of a substance like **butyl myristate**.

Melting Point Determination (Capillary Method)

The melting point is determined as the temperature range over which the solid phase transitions to the liquid phase. For a pure compound, this range is typically narrow. The capillary method is a common and reliable technique.[6][7][8]

Apparatus and Materials:

- Melting point apparatus (e.g., Thiele tube or digital melting point device)
- Capillary tubes (sealed at one end)
- Thermometer (calibrated)
- Heating medium (e.g., paraffin oil)
- **Butyl myristate** sample (previously chilled to solidify)
- Mortar and pestle

Procedure:

- Sample Preparation: A small amount of solidified **butyl myristate** is finely powdered using a mortar and pestle to ensure uniform packing.
- Capillary Tube Loading: The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the sample into the sealed end. This process is repeated until a sample column of 2-3 mm is achieved.[9]
- Apparatus Setup: The capillary tube is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb. This assembly is then immersed in the heating bath of the melting point apparatus.[9][10]
- Heating and Observation: The heating medium is heated slowly, at a rate of approximately 1-2 °C per minute, as the temperature approaches the expected melting point.[6]
- Data Recording: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range.

Boiling Point Determination (Thiele Tube Method)

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[\[11\]](#) The Thiele tube method is a convenient micro-method for this determination.[\[12\]](#)

Apparatus and Materials:

- Thiele tube
- Small test tube or Durham tube
- Capillary tube (sealed at one end)
- Thermometer (calibrated)
- Heating medium (e.g., paraffin oil)
- **Butyl myristate** sample
- Heat source (e.g., Bunsen burner or hot plate)

Procedure:

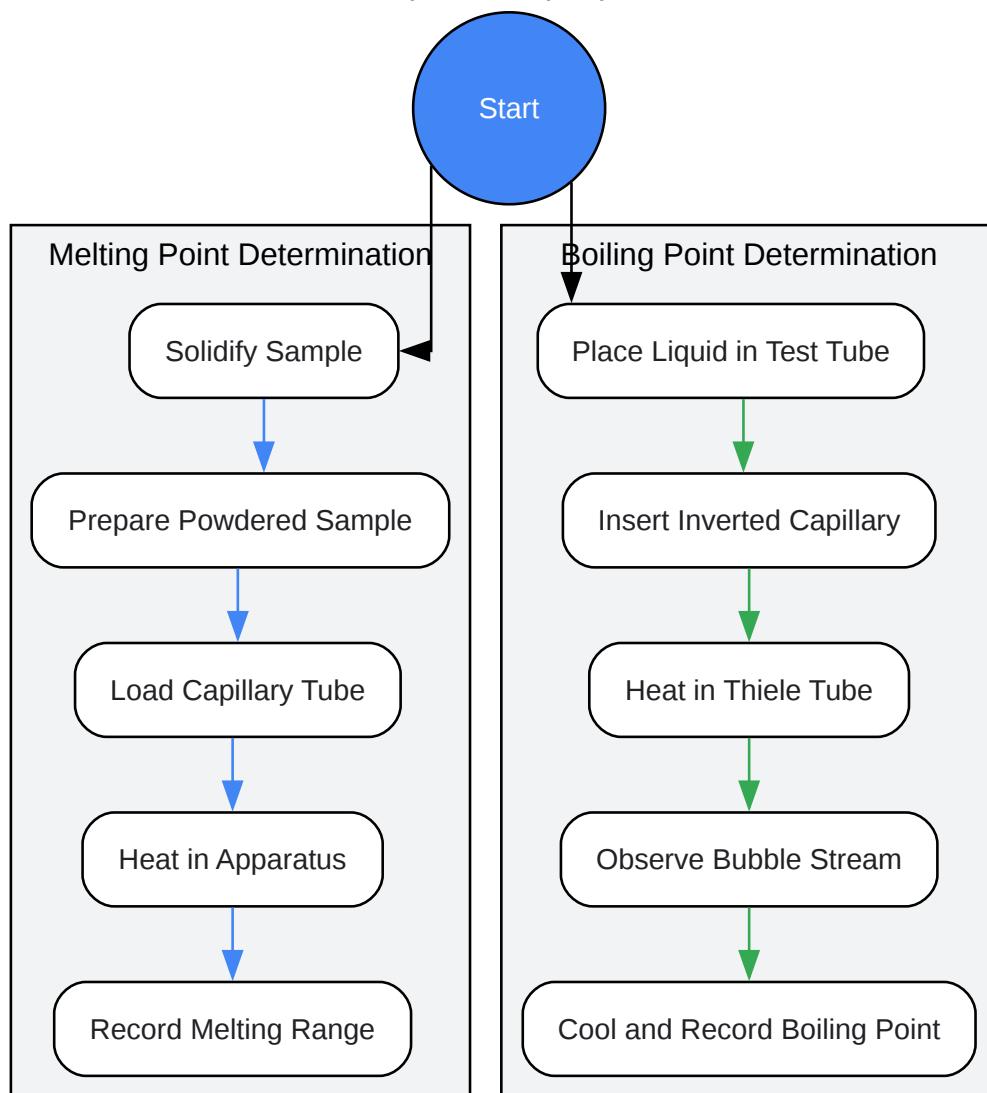
- Sample Preparation: A small volume (a few milliliters) of **butyl myristate** is placed into the small test tube.[\[9\]](#)
- Capillary Inversion: A capillary tube is placed inside the test tube with its open end downwards.
- Apparatus Assembly: The test tube is attached to a thermometer. This assembly is then placed in the Thiele tube containing the heating medium, ensuring the sample is below the level of the oil.[\[12\]](#)
- Heating: The side arm of the Thiele tube is heated gently. This design allows for the circulation of the heating medium, ensuring uniform temperature distribution.[\[12\]](#)

- Observation: As the liquid heats, the air trapped in the capillary tube will escape, seen as a slow stream of bubbles. Upon further heating, the liquid will start to boil, and a rapid and continuous stream of bubbles will emerge from the capillary tube.
- Data Recording: The heat source is removed, and the apparatus is allowed to cool. The temperature at which the bubbling stops and the liquid just begins to enter the capillary tube is recorded as the boiling point.[\[12\]](#) At this point, the vapor pressure inside the capillary is equal to the external atmospheric pressure.

Visualized Experimental Workflow

The following diagram illustrates the logical flow for determining the melting and boiling points of a chemical substance.

Workflow for Physical Property Determination

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Caption: Workflow for determining melting and boiling points.

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